

An In-depth Technical Guide on the Physicochemical Properties of Etidocaine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Etidocaine

Cat. No.: B15586579

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physicochemical properties of **etidocaine** hydrochloride, an amide-type local anesthetic. The information presented is intended to support research, drug development, and formulation activities by providing key data, experimental methodologies, and a visualization of a fundamental experimental workflow.

Chemical and Molecular Properties

Etidocaine hydrochloride is chemically designated as N-(2,6-dimethylphenyl)-2-(ethylpropylamine)butanamide monohydrochloride.^[1] It is known for its rapid onset of action and long duration of sensory analgesia.^{[1][2]} Marketed under the trade name Duranest, it is an amino acid amide local anesthetic.^{[2][3][4]}

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
IUPAC Name	N-(2,6-dimethylphenyl)-2-[ethyl(propyl)amino]butanamide;hydrochloride	[2] [3]
CAS Number	36637-19-1	[2] [5]
Molecular Formula	C ₁₇ H ₂₉ ClN ₂ O	[2] [3] [5]
Molecular Weight	312.88 g/mol (average)	[2] [5] [6]
312.9 g/mol (computed)	[2] [3]	
Chemical Structure	Features a 2,6-dimethylphenyl group attached to a butanamide moiety.	[2]

Physicochemical Data

The physicochemical properties of a local anesthetic are critical determinants of its clinical performance, including its potency, onset, and duration of action.[\[7\]](#)

Table 2: Key Physicochemical Properties of **Etidocaine**

Property	Value	Significance	Source
Melting Point	198-205 °C (hydrochloride salt)	Affects stability and formulation.	[8]
pKa	7.74	Determines the proportion of ionized vs. unionized forms at physiological pH, influencing the onset of action.[7][9]	[1]
Octanol-Water Partition Coefficient (Kow)	7,317	High lipid solubility is correlated with increased anesthetic potency.[10]	[10]
logP (Octanol/Water)	3.05 (ALOGPS) / 4.46 (Chemaxon)	A logarithmic measure of lipophilicity.	[6][11]
Water Solubility	Soluble in water; 0.19 mg/mL (predicted)	Essential for creating sterile aqueous solutions for injection. [1][6][11][12]	[1][6][11][12]
Solubility in other solvents	Soluble in DMSO and Methanol	Useful for analytical and formulation studies.	[5][13]

Mechanism of Action

Etidocaine hydrochloride functions by reversibly blocking voltage-gated sodium channels in the neuronal cell membrane.[2] This action inhibits the influx of sodium ions, which is necessary for the initiation and propagation of nerve impulses.[2] The result is a localized blockade of nerve conduction, leading to sensory analgesia and motor blockade.[1] The high lipid solubility of **etidocaine** allows it to rapidly penetrate nerve membranes to reach its site of action.[2]

Experimental Protocols for Physicochemical Characterization

The determination of physicochemical properties is fundamental in drug development. While specific, detailed experimental protocols for **etidocaine** hydrochloride are proprietary, the following sections describe standard, widely accepted methodologies for determining the key parameters presented above.

4.1 Determination of pKa (Dissociation Constant)

The pKa is the pH at which 50% of the drug is in its ionized form and 50% is in its unionized (free base) form.^[14] This property is crucial as only the unionized form can readily cross the lipid-rich nerve membrane to exert its effect.^[9]

- Methodology: Potentiometric Titration
 - Preparation: A precise amount of **etidocaine** hydrochloride is dissolved in a suitable solvent, typically purified water or a water-cosolvent mixture.
 - Titration: The solution is titrated with a standardized solution of a strong base (e.g., NaOH) of known concentration.
 - Measurement: The pH of the solution is measured using a calibrated pH meter after each addition of the titrant.
 - Data Analysis: A titration curve is generated by plotting the measured pH against the volume of titrant added.
 - pKa Calculation: The pKa is determined from the pH value at the half-equivalence point of the titration, where half of the **etidocaine** hydrochloride has been neutralized to its free base form. The Henderson-Hasselbalch equation can be applied for precise calculation.

4.2 Determination of Solubility

Solubility is a critical parameter that affects a drug's bioavailability and formulation possibilities.^[15]

- Methodology: Shake-Flask Method
 - Preparation: An excess amount of solid **etidocaine** hydrochloride is added to a series of flasks containing a specific solvent (e.g., purified water, phosphate-buffered saline at various pH values).
 - Equilibration: The flasks are sealed and agitated in a temperature-controlled mechanical shaker or water bath (e.g., at 25°C or 37°C) for an extended period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.[\[15\]](#)
[\[16\]](#) The presence of remaining solid material confirms saturation.[\[16\]](#)
 - Phase Separation: After equilibration, the suspension is allowed to stand, and the supernatant (saturated solution) is carefully separated from the excess solid drug by centrifugation or filtration.
 - Quantification: The concentration of **etidocaine** hydrochloride in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[\[15\]](#)

4.3 Determination of Partition Coefficient (logP)

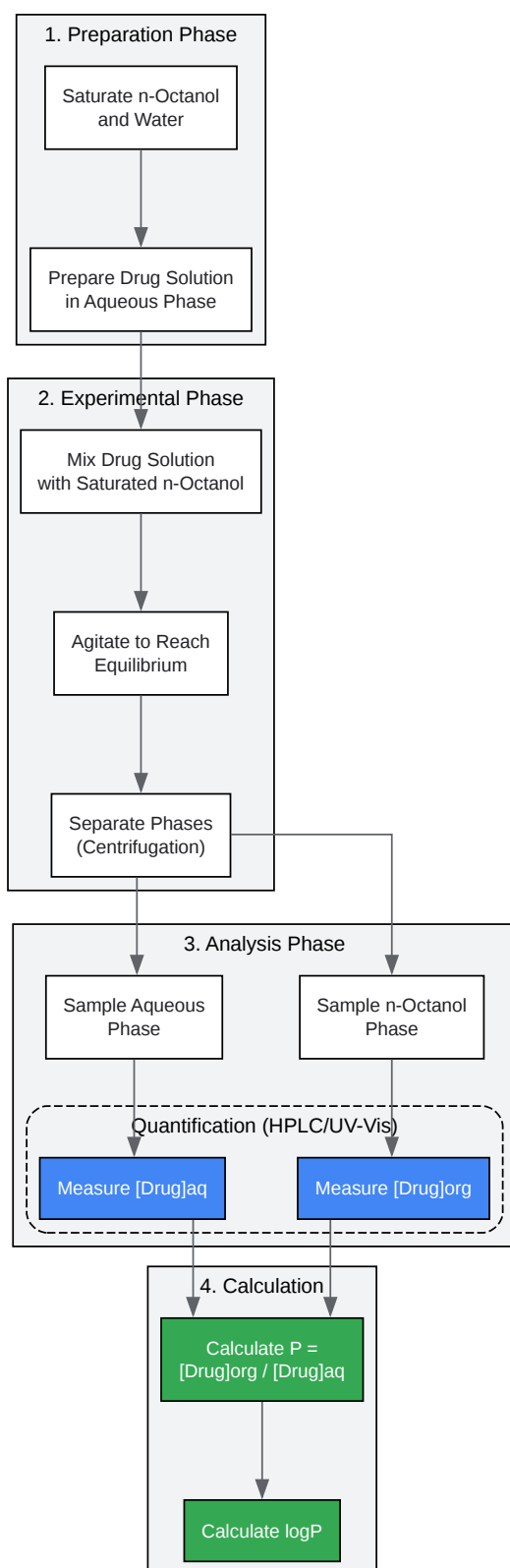
The n-octanol/water partition coefficient (K_{ow} or P) is the standard measure of a drug's lipophilicity, which influences its ability to cross biological membranes.[\[17\]](#)

- Methodology: Shake-Flask Method
 - Solvent Saturation: Equal volumes of n-octanol and purified water (or a suitable aqueous buffer) are mixed and shaken vigorously to ensure mutual saturation. The two immiscible phases are then separated.
 - Drug Partitioning: A known amount of **etidocaine** hydrochloride is dissolved in the aqueous phase. A known volume of this solution is then mixed with a known volume of the n-octanol phase in a flask.
 - Equilibration: The flask is agitated for a sufficient period (e.g., 1-24 hours) to allow the drug to partition between the two phases until equilibrium is achieved.[\[18\]](#)

- Phase Separation: The mixture is centrifuged to ensure complete separation of the n-octanol and aqueous layers.
- Quantification: The concentration of **etidocaine** is measured in both the aqueous and n-octanol phases using a suitable analytical technique like HPLC or UV-Vis spectrophotometry.[\[18\]](#)
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration of the drug in the n-octanol phase to its concentration in the aqueous phase.[\[18\]](#) The value is commonly expressed as its base-10 logarithm (logP).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the octanol-water partition coefficient using the standard shake-flask method.



[Click to download full resolution via product page](#)

Caption: Workflow for Partition Coefficient (logP) Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Duranest (Etidocaine HCl): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 2. Buy Etidocaine hydrochloride | 36637-19-1 [smolecule.com]
- 3. Etidocaine Hydrochloride | C17H29ClN2O | CID 9796823 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Etidocaine | C17H28N2O | CID 37497 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. abmole.com [abmole.com]
- 6. go.drugbank.com [go.drugbank.com]
- 7. Basic pharmacology of local anaesthetics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Etidocaine hydrochloride, 95% Each | Request for Quote | Thermo Scientific™ | thermofisher.com [thermofisher.com]
- 9. pKa and pH [e-safe-anaesthesia.org]
- 10. Clinical Pharmacology of Local Anesthetics | Anesthesia Key [aneskey.com]
- 11. go.drugbank.com [go.drugbank.com]
- 12. CAS 36637-19-1: Etidocaine hydrochloride | CymitQuimica [cymitquimica.com]
- 13. medkoo.com [medkoo.com]
- 14. Local Anaesthetics [anaestheasier.com]
- 15. Solubility determination of compounds of pharmaceutical interest [diposit.ub.edu]
- 16. lup.lub.lu.se [lup.lub.lu.se]
- 17. Partition coefficient - Wikipedia [en.wikipedia.org]
- 18. courseware.cutm.ac.in [courseware.cutm.ac.in]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Etidocaine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586579#physicochemical-properties-of-etidocaine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com